

Proper Disposal Procedures for Zinc-64

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Compound of Interest		
Compound Name:	zinc-64	
Cat. No.:	B12044275	Get Quote

This document provides essential safety and logistical information for the proper disposal of **Zinc-64** (⁶⁴Zn) and its compounds, such as **Zinc-64** Oxide. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations. As a stable, non-radioactive isotope, the disposal of **Zinc-64** is managed as a chemical waste.

Operational and Disposal Plan

This plan outlines the step-by-step process for the safe disposal of **Zinc-64** waste from a laboratory setting.

- 1. Personal Protective Equipment (PPE): Before handling **Zinc-64** waste, ensure the following PPE is worn:
- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard lab coat to protect from spills.
- Respiratory Protection: If handling fine powders or creating dust, a NIOSH-approved respirator is recommended.
- 2. Waste Segregation and Collection:
- Solid Waste:



- Collect solid Zinc-64 waste (e.g., unused compounds, contaminated consumables like weigh boats or paper towels) in a designated, leak-proof, and chemically compatible container.[1][2]
- The container should be clearly labeled as "Zinc-64 Waste" and include the chemical name (e.g., Zinc-64 Oxide).
- Do not mix with other chemical wastes unless they are compatible to avoid unintended reactions.[1][3]

Liquid Waste:

- Collect solutions containing Zinc-64 in a separate, leak-proof, and chemically compatible container.
- The container must be securely capped when not in use.
- Label the container with "Zinc-64 Waste Solution" and list all chemical constituents.

Sharps Waste:

Any sharps contaminated with Zinc-64 (e.g., needles, broken glass) must be placed in a
designated, puncture-resistant sharps container that is also chemically compatible.

3. Labeling and Storage:

- Labeling: All waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste" or "Chemical Waste".
 - The name of the waste: "Zinc-64" or the specific compound.
 - The primary hazards associated with the waste (e.g., "Harmful if inhaled").
 - The date the waste was first added to the container.
 - The name and contact information of the generating laboratory or researcher.

Storage:



- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure the storage area is well-ventilated.
- Use secondary containment, such as a spill tray, to prevent the spread of material in case
 of a leak.[1]
- Store away from incompatible materials.
- 4. Final Disposal:
- Zinc-64 waste must be disposed of through a licensed professional waste disposal service.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for a waste pickup.
- Provide the EHS department with a complete and accurate description of the waste, including its composition and quantity.
- Follow all institutional and local regulations for waste manifest and pickup procedures.

Quantitative Data Summary

The following table summarizes key safety and regulatory information for **Zinc-64** Oxide, a common form of **Zinc-64**.



Parameter	Value / Information	
Chemical Formula	⁶⁴ ZnO	
CAS Number	1314-13-2 (for unlabeled Zinc Oxide)	
Primary Hazard	H332: Harmful if inhaled.	
Personal Protective Equipment	Gloves, protective clothing, protective goggles, and in case of inadequate ventilation, a self-contained breathing apparatus.	
First Aid Measures	Inhalation: Remove person to fresh air. Skin Contact: Wash with soap and water. Eye Contact: Rinse with water for several minutes. Ingestion: Rinse mouth with water and seek medical advice.	
Disposal Recommendation	Dispose of as unused product by contacting a licensed professional waste disposal service. Must comply with Federal, State, and local environmental control regulations.	

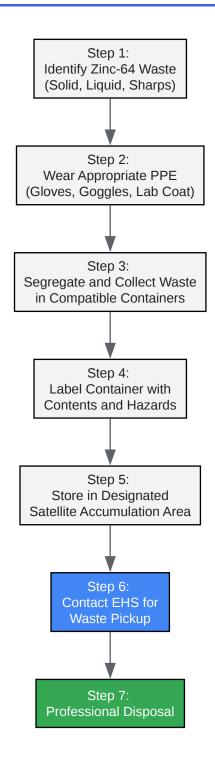
Experimental Protocols

As **Zinc-64** is a stable isotope, its disposal does not involve protocols for radioactive decay. The primary "experimental protocol" for its disposal is the adherence to chemical waste management procedures as outlined in the operational plan above. The key steps involve proper segregation, containment, labeling, and transfer to a certified disposal facility.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Zinc-64** waste.





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Caption: Workflow for the proper disposal of **Zinc-64** waste.

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